The Discovery and Development of GSK2647544: A Technical Overview

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Compound of Interest

Compound Name:	*GSK2647544*
CAS No.:	*1380426-95-8*
Cat. No.:	*B8418171*

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Introduction

GSK2647544 is a potent and selective inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2), an enzyme implicated in neuroinflammation and considered a therapeutic target for Alzheimer's disease.[1] Developed by GlaxoSmithKline, **GSK2647544** progressed to early-stage clinical trials before its development was halted. This technical guide provides a comprehensive overview of the discovery and development history of **GSK2647544**, summarizing key data, experimental methodologies, and the underlying scientific rationale.

Discovery and Lead Optimization

The initial discovery of **GSK2647544** likely originated from a high-throughput screening campaign to identify inhibitors of Lp-PLA2. While specific details of the medicinal chemistry program, including the structure-activity relationships (SAR) that led to the selection of **GSK2647544**, are not extensively published, the process would have followed standard drug discovery protocols. This typically involves:

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- Hit Identification: Screening of large compound libraries against the Lp-PLA2 target to identify initial "hits" with inhibitory activity.
- Hit-to-Lead: Prioritizing and optimizing these hits to improve potency, selectivity, and initial ADME (absorption, distribution, metabolism, and excretion) properties.
- Lead Optimization: Further chemical modifications to enhance efficacy, minimize off-target effects, and improve pharmacokinetic characteristics to generate a clinical candidate. For **GSK2647544**, a key objective would have been to ensure blood-brain barrier penetration to engage the central pool of Lp-PLA2.

Mechanism of Action and Signaling Pathway

Lp-PLA2 is an enzyme that circulates primarily bound to low-density lipoprotein (LDL) and hydrolyzes oxidized phospholipids to produce lysophosphatidylcholine (lyso-PC) and oxidized free fatty acids. These products are pro-inflammatory mediators that contribute to vascular inflammation and have been linked to the pathogenesis of Alzheimer's disease. In the central nervous system, Lp-PLA2 is expressed by microglia, and its activity is associated with neuroinflammation.

The therapeutic rationale for inhibiting Lp-PLA2 in Alzheimer's disease is to reduce the production of these inflammatory mediators, thereby mitigating neuroinflammation, protecting the integrity of the blood-brain barrier, and potentially slowing the neurodegenerative process.

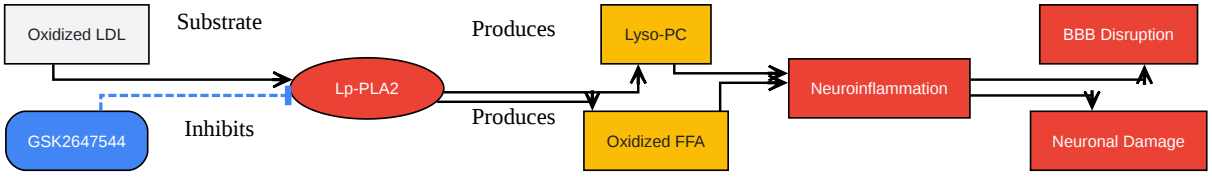

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Figure 1: Simplified signaling pathway of Lp-PLA2 and the inhibitory action of **GSK2647544**.

Preclinical Development

In Vitro Potency and Selectivity

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While comprehensive preclinical data for **GSK2647544** is not publicly available, a disclosed key potency metric is its in vitro IC50 value for the inhibition of Lp-PLA2 in post-mortem human brain tissue.

Parameter	Value	Source
IC50 (Human Brain)	0.008 nM	[1]

This low nanomolar potency indicates that **GSK2647544** is a highly potent inhibitor of its target in the relevant human tissue.

Pharmacokinetics

Preclinical pharmacokinetic studies were conducted in mice and rats to assess the compound's ability to cross the blood-brain barrier.

Species	Blood-to-Brain (Kp) Ratio	Source
Mouse	0.4 - 0.75	[GSK data on file]
Rat	0.4 - 0.75	[GSK data on file]

These Kp ratios suggest that **GSK2647544** can penetrate the central nervous system.

Clinical Development

GSK2647544 progressed into Phase 1 clinical trials to evaluate its safety, tolerability, pharmacokinetics, and pharmacodynamics in healthy volunteers.

Phase 1 Single Ascending Dose Study

A single-blind, randomized, placebo-controlled, crossover study was conducted with single escalating oral doses of **GSK2647544**.

Dose Range	Key Findings
0.5 - 750 mg	Generally well-tolerated with dose-proportional plasma exposure.

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PET Biodistribution Study

A positron emission tomography (PET) study using [^{18}F]**GSK2647544** was performed in healthy male subjects to confirm brain penetration and to inform therapeutic dose predictions.

Parameter	Value
Mean Whole Brain Volume of Distribution (VT)	0.56 (95% CI, 0.41–0.72)
Cmax (100 mg oral dose)	354 ng/mL
Tmax (100 mg oral dose)	1.4 hours

The results of this study provided evidence that **GSK2647544** crosses the blood-brain barrier in humans.[1] Exploratory modeling based on these findings suggested that a twice-daily dose of 102 mg at steady state would be sufficient to achieve approximately 80% trough inhibition of brain Lp-PLA2 activity.[1]

Termination of Development

The clinical development of **GSK2647544** was terminated due to a finding from a separate clinical pharmacology study that indicated a potentially clinically significant drug-drug interaction.[1] **GSK2647544** was found to be a potent inhibitor of cytochrome P450 3A4 (CYP3A4).

Experimental Protocols

Detailed experimental protocols for the studies on **GSK2647544** are largely proprietary. However, based on published literature for other Lp-PLA2 inhibitors, the following methodologies are representative of the types of assays that would have been employed.

Lp-PLA2 Enzymatic Activity Assay

This assay measures the enzymatic activity of Lp-PLA2 and the inhibitory effect of compounds like **GSK2647544**.

Principle: A synthetic substrate, such as 2-thio-PAF (1-O-Hexadecyl-2-thioacetyl-sn-glycero-3-phosphocholine), is hydrolyzed by Lp-PLA2, releasing a thiol group that reacts with a

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chromogenic reagent (e.g., 5,5'-dithiobis-(2-nitrobenzoic acid), DTNB) to produce a colored product that can be measured spectrophotometrically.

General Protocol:

- Prepare a reaction buffer (e.g., 100 mM Tris-HCl, pH 7.2, containing 10 mM $CaCl_2$).
- Add the test compound (**GSK2647544**) at various concentrations to the wells of a microplate.
- Add the enzyme source (recombinant human Lp-PLA2 or human plasma).
- Initiate the reaction by adding the substrate (2-thio-PAF) and DTNB.
- Monitor the change in absorbance at 412 nm over time using a plate reader.
- Calculate the rate of reaction and determine the IC50 value for the inhibitor.

In Vivo Alzheimer's Disease Models

To assess the in vivo efficacy of **GSK2647544**, transgenic mouse models of Alzheimer's disease, such as APP/PS1 or 5XFAD mice, would likely have been used. These models overexpress human amyloid precursor protein (APP) and presenilin-1 (PS1) with mutations found in familial Alzheimer's disease, leading to the development of amyloid plaques and cognitive deficits.

General Protocol:

- Transgenic and wild-type littermate mice are aged to an appropriate point for therapeutic intervention.
- Animals are randomly assigned to treatment groups (vehicle control, **GSK2647544** at various doses).
- **GSK2647544** is administered chronically (e.g., daily oral gavage) for a specified duration.
- Behavioral tests (e.g., Morris water maze, Y-maze) are conducted to assess cognitive function.

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- At the end of the study, brain tissue is collected for biochemical and histological analysis (e.g., ELISA for Aβ levels, immunohistochemistry for amyloid plaques and neuroinflammation markers).

Drug Development Workflow

The development of **GSK2647544** would have followed a structured workflow typical of pharmaceutical research and development.

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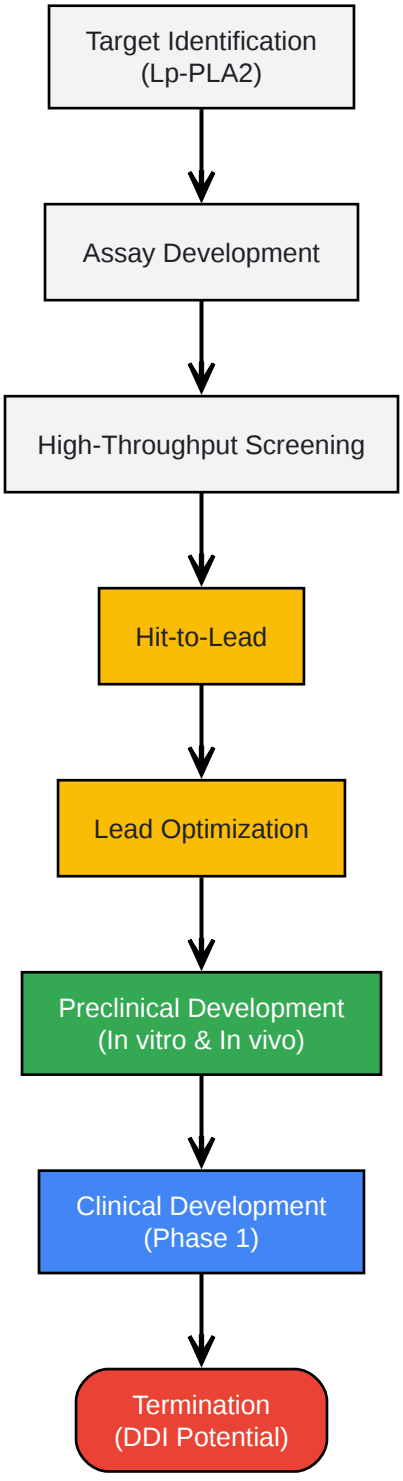

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Figure 2: Generalized drug development workflow for **GSK2647544**.

Conclusion

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GSK2647544 was a potent, brain-penetrant inhibitor of Lp-PLA2 that showed promise in early clinical development for the treatment of Alzheimer's disease. Its development was ultimately discontinued due to the potential for drug-drug interactions. The story of **GSK2647544** highlights the complexities of drug development, where even promising candidates can face unforeseen hurdles. Nevertheless, the research into **GSK2647544** has contributed valuable knowledge to the understanding of the role of Lp-PLA2 in neuroinflammation and Alzheimer's disease, and it serves as an important case study for the development of future CNS-targeting therapeutics.

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